

# 1,3,5-Trihydroxyxanthone CAS number and chemical properties

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## Compound of Interest

Compound Name: 1,3,5-Trihydroxyxanthone

Cat. No.: B1664532

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An In-depth Technical Guide to **1,3,5-Trihydroxyxanthone** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3,5-Trihydroxyxanthone**, a naturally occurring xanthone derivative. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties and biological activities of this compound. This document outlines its key chemical identifiers, physical and chemical properties, detailed experimental protocols for its synthesis and evaluation of its antioxidant activity, and a visualization of a potential signaling pathway it may influence.

## Chemical Identity and Properties

**1,3,5-Trihydroxyxanthone** is a member of the xanthone class of compounds, characterized by a tricyclic xanthen-9-one core with hydroxyl substitutions at positions 1, 3, and 5.<sup>[1]</sup> Its official CAS number is 6732-85-0.<sup>[1][2][3]</sup> This compound has been isolated from various natural sources, including *Calophyllum inophyllum* and *Anaxagorea luzonensis*.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **1,3,5-Trihydroxyxanthone**.

Property	Value	Source(s)
CAS Number	6732-85-0	[1][2][3]
Molecular Formula	C <sub>13</sub> H <sub>8</sub> O <sub>5</sub>	[1][2][3]
Molecular Weight	244.20 g/mol	[1][2]
IUPAC Name	1,3,5-trihydroxyxanthen-9-one	[1]
Synonyms	1,3,5-Trihydroxy-9H-xanthen-9-one, CHEBI:514	[1][3]
Purity	≥98% (Commercially available)	[2]
Solubility	Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate	[2]

## Experimental Protocols

Detailed methodologies for the synthesis and evaluation of the biological activity of **1,3,5-Trihydroxyxanthone** are provided below. These protocols are based on established methods for xanthone chemistry and analysis.

### Protocol 1: Synthesis of 1,3,5-Trihydroxyxanthone via Grover, Shah, and Shah (GSS) Reaction

The Grover, Shah, and Shah (GSS) reaction is a common and effective method for synthesizing the xanthone scaffold. This protocol outlines the condensation of a benzoic acid derivative with a polyphenol.

Materials:

- 2-Hydroxy-4,6-dihydroxybenzoic acid (phloroglucinol carboxylic acid)
- Phloroglucinol
- Eaton's reagent (7.7% wt/wt solution of phosphorus pentoxide in methanesulfonic acid) or Zinc Chloride (ZnCl<sub>2</sub>)

- Ice-water
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- To a stirred solution of 2-hydroxy-4,6-dihydroxybenzoic acid (1 equivalent) and phloroglucinol (1.2 equivalents) in a round-bottom flask, add Eaton's reagent (5-10 mL).
- Heat the reaction mixture to  $80 \pm 3^\circ\text{C}$  and maintain for 3 hours, monitoring the progress by Thin Layer Chromatography (TLC).<sup>[4]</sup>
- After the reaction is complete, cool the mixture to room temperature and pour it into a beaker containing ice-water to precipitate the crude product.
- Filter the precipitate and wash with cold water.
- Dissolve the crude product in ethyl acetate and wash successively with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel, using a gradient of hexane/ethyl acetate as the eluent, to yield pure **1,3,5-Trihydroxyxanthone**.

## Protocol 2: DPPH Radical Scavenging Assay for Antioxidant Activity

This protocol is a standard method for evaluating the in vitro antioxidant capacity of a compound by measuring its ability to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical.<sup>[5]</sup>

Materials:

- **1,3,5-Trihydroxyxanthone**
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol
- Ascorbic acid (positive control)
- 96-well microplate
- Microplate reader

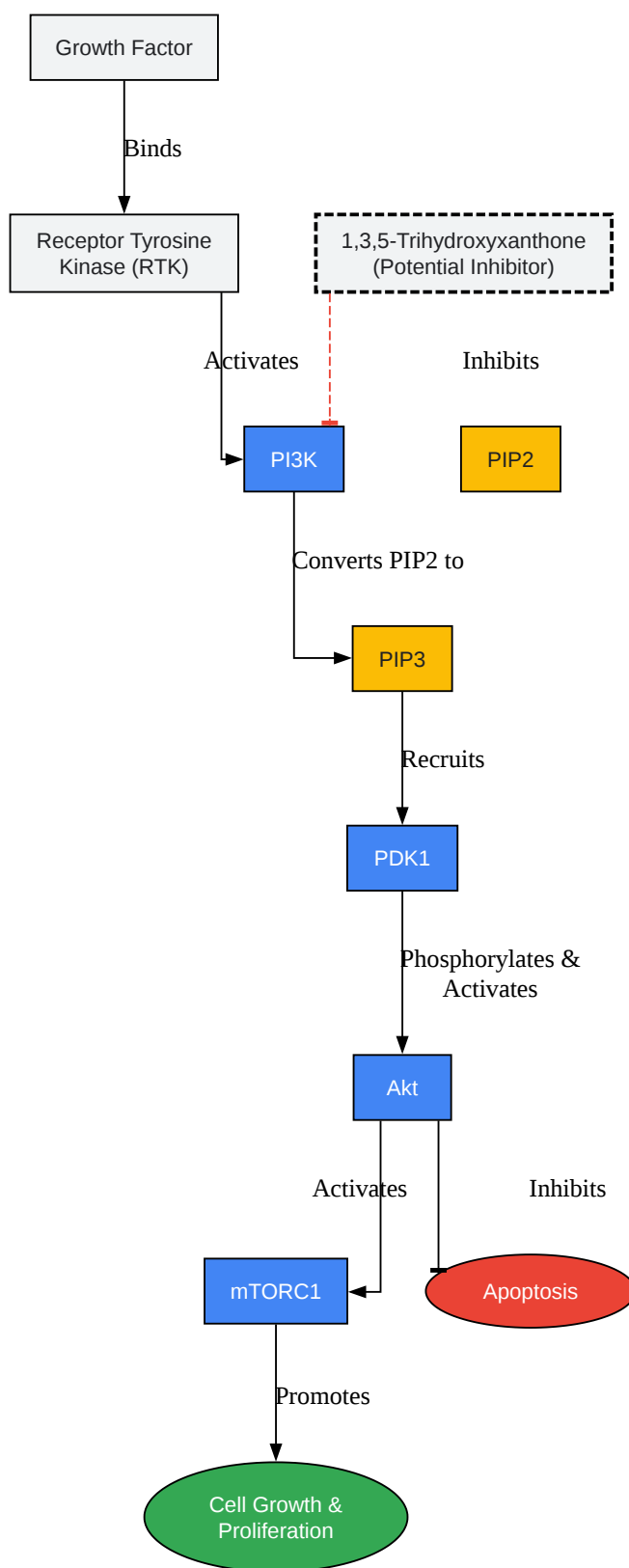
Procedure:

- Preparation of Solutions:
  - Prepare a stock solution of **1,3,5-Trihydroxyxanthone** in methanol. From this, prepare a series of dilutions (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
  - Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
  - Prepare a series of dilutions of ascorbic acid in methanol to serve as a positive control.
- Assay:
  - In a 96-well plate, add 100 µL of the sample or standard solution to each well.
  - Add 100 µL of the DPPH solution to each well.

- For the blank, add 100 µL of methanol and 100 µL of the sample solution.
- For the control, add 100 µL of methanol and 100 µL of the DPPH solution.
- Incubation and Measurement:
  - Incubate the plate in the dark at room temperature for 30 minutes.
  - Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculation:
  - Calculate the percentage of DPPH radical scavenging activity using the following formula:  
$$\% \text{ Inhibition} = \frac{(\text{Absorbance of Control} - \text{Absorbance of Sample})}{\text{Absorbance of Control}} \times 100$$
  - Determine the IC<sub>50</sub> value (the concentration of the compound that scavenges 50% of the DPPH radicals) by plotting the percentage of inhibition against the concentration of the sample.

## Potential Signaling Pathway

While the specific signaling pathways modulated by **1,3,5-Trihydroxyxanthone** are still under investigation, studies on structurally related prenylated xanthenes suggest a potential role in modulating the PI3K/Akt/mTOR signaling pathway.<sup>[5]</sup> This pathway is a critical regulator of cell proliferation, growth, and survival, and its dysregulation is a hallmark of many cancers.<sup>[6]</sup>



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Caption: Potential anticancer signaling pathway of xanthenes.

## Biological Activities

**1,3,5-Trihydroxyxanthone** has demonstrated biological activity, including selective inhibitory effects on platelet aggregation induced by adenosine diphosphate (ADP).[2] The broader family of trihydroxyxanthones has been noted for anticancer and antioxidant properties, suggesting that **1,3,5-Trihydroxyxanthone** is a compelling candidate for further pharmacological investigation.[7]

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- To cite this document: BenchChem. [1,3,5-Trihydroxyxanthone CAS number and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664532#1-3-5-trihydroxyxanthone-cas-number-and-chemical-properties]

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